

Unveiling 1,1-Diethoxynonane-d10: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1,1-Diethoxynonane-d10

Cat. No.: B15561220

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For researchers, scientists, and professionals in drug development, the precise quantification of analytes is paramount. Deuterated internal standards play a crucial role in achieving accurate and reliable results in mass spectrometry-based assays. This technical guide provides an in-depth overview of **1,1-Diethoxynonane-d10**, a deuterated analog of 1,1-diethoxynonane, focusing on its commercial availability through custom synthesis and its application as an internal standard.

While direct commercial suppliers of **1,1-Diethoxynonane-d10** are not readily found, several reputable companies specialize in the custom synthesis of stable isotope-labeled compounds. These organizations possess the expertise to synthesize **1,1-Diethoxynonane-d10** to meet specific research requirements for purity and isotopic enrichment.

Commercial Availability: Custom Synthesis Suppliers

Researchers seeking to procure **1,1-Diethoxynonane-d10** will likely need to engage with a company that offers custom synthesis of deuterated compounds. The following table summarizes key information for prominent suppliers in this field.

Supplier Name	Specialization	Key Services	Website
Toronto Research Chemicals	Custom synthesis of complex organic chemicals and stable isotope-labeled compounds. [1] [2] [3]	Offers a broad range of deuterated materials and can undertake production of new and known compounds upon customer request. [1] [3]	--INVALID-LINK--
Cambridge Isotope Laboratories, Inc. (CIL)	Leading manufacturer of stable isotopes and stable isotope-labeled compounds. [4] [5] [6] [7] [8]	Provides a wide array of deuterated reagents and offers custom synthesis services for specific research needs. [5]	--INVALID-LINK--
CDN Isotopes	Supplier of deuterium-labeled compounds with a substantial in-stock inventory and custom synthesis capabilities. [9] [10] [11] [12] [13]	Chemists have extensive experience in the preparation of a wide range of deuterated chemicals. [9]	--INVALID-LINK--
ResolveMass Laboratories Inc.	Specializes in the custom synthesis of deuterated chemicals for analytical, pharmacokinetic, and advanced material applications. [14]	Delivers tailor-made deuterated molecules with a focus on purity and reproducibility. [14]	--INVALID-LINK--

MedChemExpress (MCE)	Offers custom synthesis of stable isotope-labeled compounds, including those with deuterium, ^{13}C , and ^{15}N . [15]	Provides synthesis of various types of labeled compounds with high purity and isotopic enrichment. [15]	--INVALID-LINK--
Alfa Chemistry	Provides custom synthesis of deuterated compounds, including starting materials, intermediates, and final products for drug discovery and development. [16]	Utilizes advanced isotope labeling techniques to achieve precise deuterium incorporation. [16]	--INVALID-LINK--
Dalton Research Molecules	Manufactures high-quality deuterated compounds and offers custom synthesis services. [17]	Can be contacted for a quote on specific compound requirements. [17]	--INVALID-LINK--

Experimental Protocols

The use of **1,1-Diethoxynonane-d10**, once synthesized, would primarily be as an internal standard in quantitative mass spectrometry assays. Below are representative experimental protocols for the synthesis of a deuterated acetal and its subsequent use.

Representative Synthesis of a Deuterated Acetal (e.g., 1,1-Diethoxynonane-d10)

The synthesis of **1,1-Diethoxynonane-d10** would typically start from a deuterated aldehyde. Various methods exist for the synthesis of deuterated aldehydes.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#) A general procedure for the subsequent acetalization is as follows:

Materials:

- Nonanal-d10 (custom synthesized)
- Anhydrous ethanol
- Triethyl orthoformate
- Anhydrous p-toluenesulfonic acid (catalyst)
- Anhydrous diethyl ether or dichloromethane (solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve Nonanal-d10 in anhydrous ethanol.
- Add triethyl orthoformate, which acts as both a reagent and a water scavenger.
- Add a catalytic amount of anhydrous p-toluenesulfonic acid to the mixture.
- Stir the reaction mixture at room temperature or gently heat to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature and quench the catalyst by adding a saturated sodium bicarbonate solution.
- Extract the product with diethyl ether or dichloromethane.
- Wash the organic layer with brine, dry over anhydrous magnesium sulfate or sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude **1,1-Diethoxynonane-d10**.

- Purify the crude product by vacuum distillation or column chromatography to yield the final product of high purity.

Application as an Internal Standard in LC-MS/MS Analysis

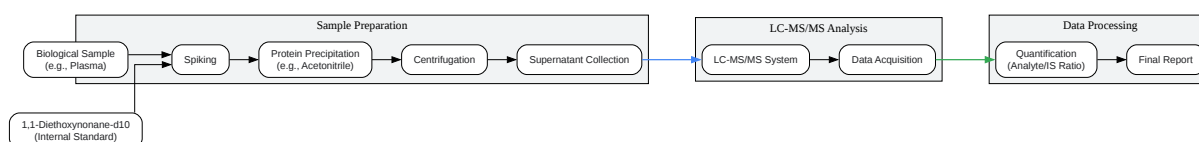
Deuterated internal standards are considered the gold standard for quantitative bioanalysis due to their chemical and physical similarity to the analyte.^{[24][25][26]}

Sample Preparation (Protein Precipitation):^[27]

- To a 100 μ L aliquot of the biological matrix sample (e.g., plasma, urine), add a known amount of **1,1-Diethoxynonane-d10** solution in a suitable organic solvent (e.g., acetonitrile).
- Add three to four volumes of cold acetonitrile to precipitate the proteins.
- Vortex the mixture vigorously for 1-2 minutes.
- Centrifuge the samples at high speed (e.g., >10,000 g) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

Visualizing the Workflow

The following diagram illustrates a typical workflow for the use of a deuterated internal standard in a quantitative LC-MS/MS analysis.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

In conclusion, while **1,1-Diethoxynonane-d10** is not a readily available stock chemical, it can be procured through custom synthesis from specialized suppliers. Its primary application lies in serving as a highly effective internal standard for mass spectrometry-based quantification, ensuring the accuracy and precision demanded in research and drug development.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com